

Application Note: Quantification of Carotenoid Metabolites Using Ethylene- β -ionol-d3

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Compound of Interest

Compound Name: Ethylene- β -ionol-d3

Cat. No.: B15558371

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Introduction

Carotenoids are a diverse class of pigments found in many plants, algae, and bacteria. Beyond their role in photosynthesis and photoprotection, carotenoids are precursors to a variety of important signaling molecules and hormones in plants, collectively known as apocarotenoids. These metabolites, formed through oxidative cleavage of carotenoids, play crucial roles in plant development, stress responses, and interactions with the environment. Prominent among these is β -ionone, a volatile compound derived from the degradation of β -carotene, which contributes to the aroma of many flowers and fruits and is involved in plant defense signaling.^{[1][2]}

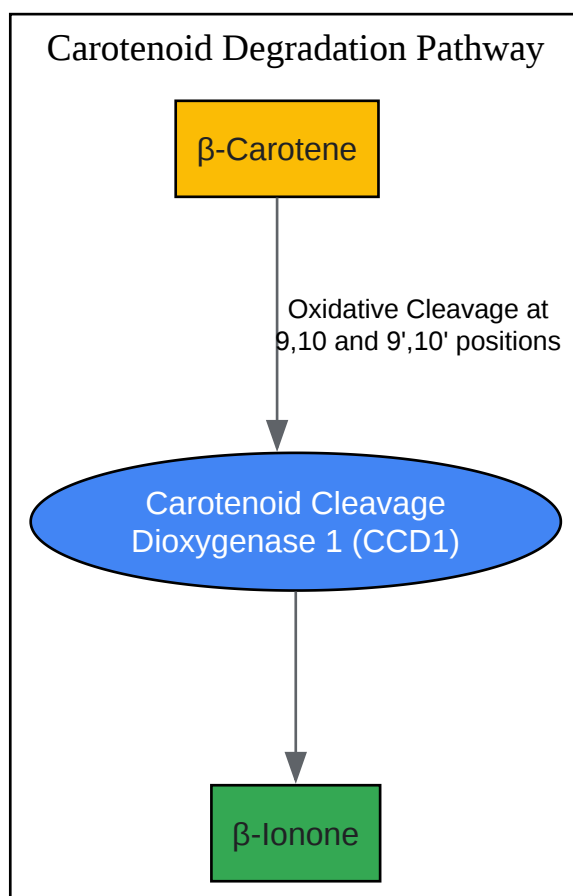
The quantification of these low-abundance, often volatile, carotenoid metabolites is essential for understanding their physiological functions and for applications in agriculture, food science, and drug development. However, their analysis is challenging due to their low concentrations in complex biological matrices. The use of a stable isotope-labeled internal standard is the gold standard for accurate quantification by mass spectrometry, as it effectively compensates for variations in sample preparation and matrix effects.^{[3][4][5]}

This application note describes a robust method for the quantification of carotenoid metabolites, such as β -ionone and its derivatives, using Ethylene- β -ionol-d3 as an internal standard. Ethylene- β -ionol-d3, a deuterated analog of a β -ionol derivative, is an ideal internal standard due to its similar chemical properties and co-elution with the target analytes, ensuring high accuracy and precision in quantitative analysis.[3][6]

Signaling Pathways and Experimental Workflow

Carotenoid Degradation Pathway to β -ionone

The enzymatic cleavage of β -carotene by carotenoid cleavage dioxygenases (CCDs) is a key step in the formation of β -ionone.[1][2] This pathway is a fundamental process in the generation of important aroma compounds and signaling molecules in plants.

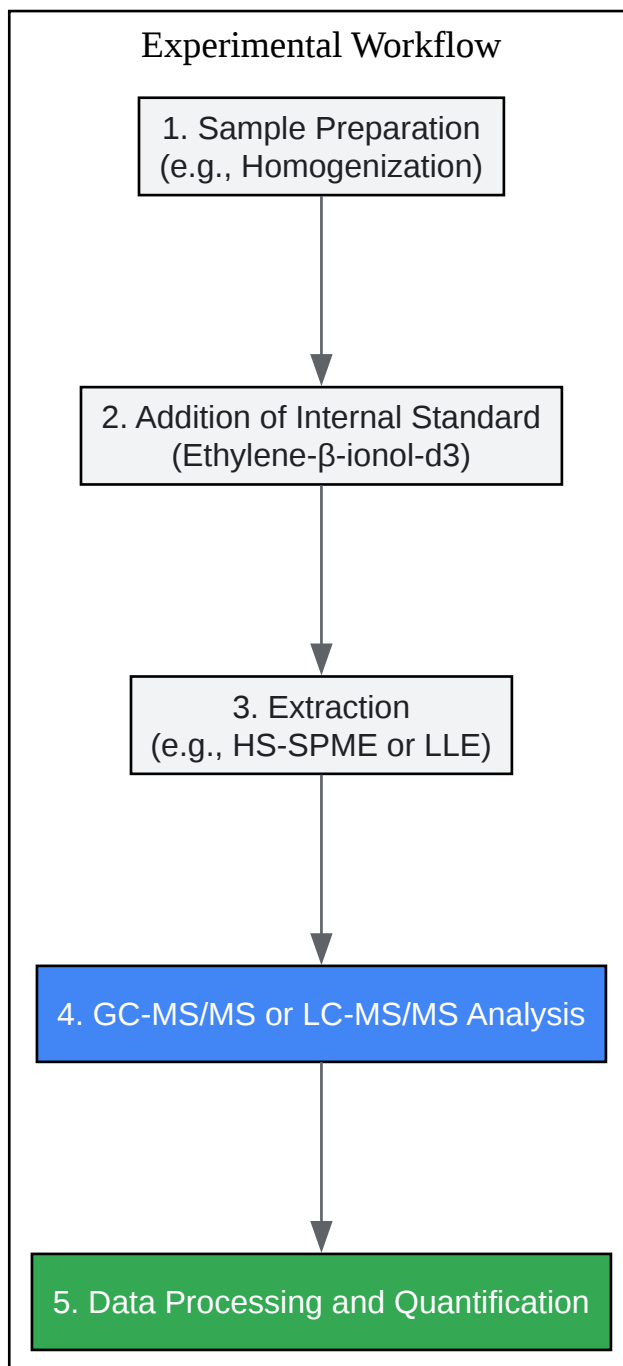


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Carotenoid degradation pathway to β -ionone.

Experimental Workflow for Quantification

The following workflow outlines the key steps for the quantification of carotenoid metabolites from a biological matrix using an internal standard.



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General experimental workflow for metabolite quantification.

Experimental Protocols

Protocol 1: Quantification of Volatile Carotenoid Metabolites by Headspace Solid-Phase Microextraction (HS-SPME) GC-MS/MS

This protocol is suitable for the analysis of volatile metabolites like β -ionone in plant tissues, fruits, and beverages.

1. Sample Preparation and Extraction: a. Weigh 1-5 g of homogenized sample into a 20 mL headspace vial. b. Add a known amount of Ethylene- β -ionol-d3 (internal standard) solution. c. Add a saturated NaCl solution to enhance the release of volatiles. d. Seal the vial and incubate at a controlled temperature (e.g., 60°C) with agitation for a defined period (e.g., 30 minutes). e. Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace of the vial for a defined time (e.g., 30 minutes) to adsorb the volatile compounds.

2. GC-MS/MS Analysis: a. Immediately desorb the SPME fiber in the hot inlet of the GC-MS/MS system. b. Gas Chromatograph (GC) Conditions:

- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Inlet Temperature: 250°C.
- Oven Program: Start at 40°C, hold for 2 minutes, ramp to 250°C at 5°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- c. Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for target analytes and the internal standard.
- MRM Transitions: Specific precursor-product ion transitions for each target analyte and Ethylene- β -ionol-d3 should be determined by direct infusion of standards.

3. Quantification: a. Create a calibration curve by analyzing standards of the target analytes with a constant concentration of the internal standard. b. Plot the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte. c. Quantify the analytes in the samples using the calibration curve.

Protocol 2: Quantification of Non-Volatile Carotenoid Metabolites by Liquid-Liquid Extraction (LLE) LC-MS/MS

This protocol is suitable for the analysis of less volatile or non-volatile carotenoid metabolites in various biological matrices.

1. Sample Preparation and Extraction: a. Homogenize 1-2 g of the sample in a suitable solvent (e.g., methanol/water). b. Add a known amount of Ethylene- β -ionol-d3 (internal standard) solution. c. Perform liquid-liquid extraction using a non-polar solvent like hexane or a mixture of hexane and ethyl acetate. d. Centrifuge to separate the phases and collect the organic layer. e. Evaporate the organic solvent to dryness under a stream of nitrogen. f. Reconstitute the residue in a small volume of the initial mobile phase.

2. LC-MS/MS Analysis: a. Liquid Chromatograph (LC) Conditions:

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Gradient: A suitable gradient to separate the target analytes.
- Flow Rate: 0.3-0.5 mL/min.
- Column Temperature: 40°C.
- b. Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode, depending on the analytes.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Determine the optimal precursor-product ion transitions for each analyte and the internal standard.

3. Quantification: a. Follow the same quantification procedure as described in Protocol 1.

Quantitative Data

The following tables provide examples of reported concentrations of β -ionone in different matrices. These values can serve as a reference for expected concentration ranges.

Table 1: Concentration of β -ionone in Various Fruits

Fruit	Concentration Range (µg/kg)	Reference
Apricot	1.2 - 25.8	[7]
Raspberry	50 - 200	
Peach	0.1 - 5.0	[8]

Table 2: Concentration of β -ionone in Beverages

Beverage	Concentration Range (µg/L)	Reference
Wine (various)		[9]
Black Tea Infusion	0.5 - 3.0	[8]

Conclusion

The use of Ethylene- β -ionol-d3 as an internal standard provides a highly accurate and reliable method for the quantification of carotenoid metabolites in a variety of complex matrices. The detailed protocols for HS-SPME-GC-MS/MS and LLE-LC-MS/MS offer robust and sensitive approaches for researchers in plant science, food chemistry, and drug development to investigate the roles of these important signaling molecules. The provided quantitative data serves as a useful benchmark for such studies. The implementation of these methods will contribute to a deeper understanding of carotenoid metabolism and its impact on biological systems.

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